Comparative analysis of the spectroscopic data of different methoxy-nitroquinoline isomers

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Compound of Interest

Compound Name:	*4-Methoxy-8-nitroquinoline*
CAS No.:	*89770-28-5*
Cat. No.:	*B1629180*

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Comparative Analysis of Spectroscopic Data: Methoxy-Nitroquinoline Isomers

Executive Summary: The Isomer Challenge

In the development of 8-aminoquinoline antimalarials (e.g., Primaquine, Tafenoquine) and novel anticancer agents, the purity of the methoxy-nitroquinoline precursor is critical. The position of the nitro group (

) relative to the methoxy group (

) and the quinoline nitrogen dictates not only the biological efficacy but also the metabolic stability of the final drug.

Distinguishing between isomers—specifically the biologically active 6-methoxy-8-nitroquinoline and its common synthetic byproducts like 8-methoxy-5-nitroquinoline—requires a multi-modal spectroscopic approach. This guide synthesizes NMR, MS, and IR data to provide a definitive identification workflow.

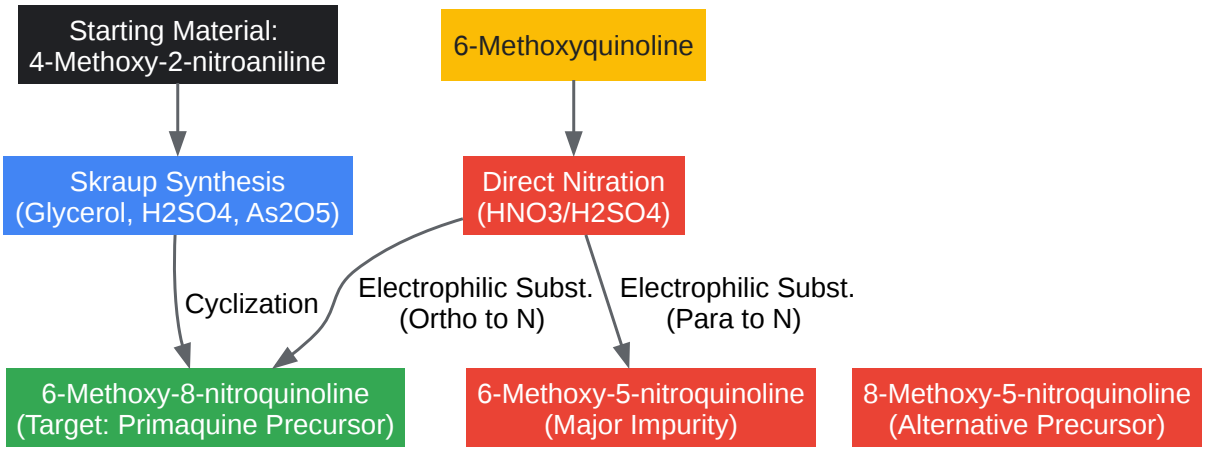
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Synthetic Origins of Isomer Heterogeneity

To understand the spectroscopic data, one must understand the source of the isomers. The synthesis method dictates the impurity profile.

Figure 1: Isomer Generation Pathways

The following diagram illustrates how different synthetic routes yield specific isomeric mixtures, necessitating robust separation and identification.



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Caption: Figure 1. Divergent synthesis pathways leading to critical methoxy-nitroquinoline isomers.

Nuclear Magnetic Resonance (NMR) Analysis

NMR is the gold standard for structural elucidation. The key differentiator is the coupling pattern and the chemical shift influence of the nitro group (strongly deshielding) versus the methoxy group (shielding).

Comparative H NMR Shifts

The nitro group induces a downfield shift (

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to

ppm) on ortho-protons due to the inductive electron-withdrawing effect.

Proton Position	6-Methoxy-8-nitroquinoline (ppm)	8-Methoxy-5-nitroquinoline (ppm)	Diagnostic Logic
H-2	8.85 (dd)	8.95 (dd)	Proximity to ring Nitrogen (deshielded).
H-3	7.50 (dd)	7.60 (dd)	-position; least affected.
H-4	8.15 (dd)	8.60 (dd)	Critical: In 5-nitro isomer, H-4 is peri to NO2, causing significant deshielding.
H-5	7.65 (d)	N/A (Substituted)	Absence of H-5 signal confirms 5-substitution.
H-7	7.45 (d)	7.10 (d)	In 6-OMe-8-NO2, H-7 is trapped between groups.
-OCH	3.98 (s)	4.10 (s)	8-OMe is often more deshielded due to ring N lone pair repulsion.

C NMR Fingerprinting

The carbon shifts provide a "skeleton key" for identification, particularly for quaternary carbons which do not appear in

H NMR.

- C-NO

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(Ipso): Look for a quaternary signal around 140–150 ppm.

- C-OMe (Ipso): Distinctive signal around 158–162 ppm.
- Methoxy Methyl: consistently 55–56 ppm.

> *Expert Insight: Concentration dependence is real in quinolines due to*
>
> -
>
> stacking.[1] Always run samples at
>
> mM or use a standard concentration (e.g., 5 mg/0.6 mL CDCl
>
>) to ensure shift reproducibility.

Mass Spectrometry: The "Ortho Effect"

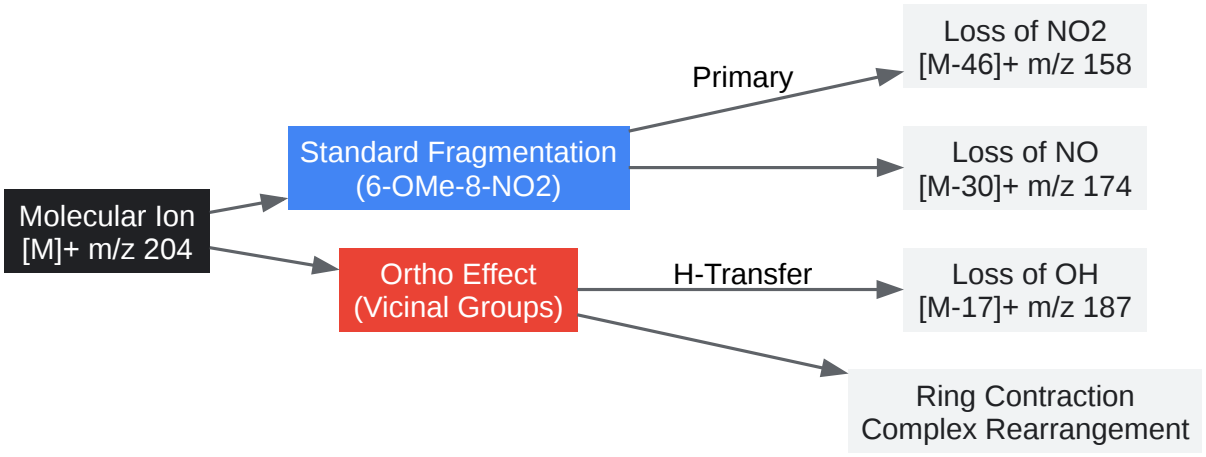
While the molecular weight (MW = 204.18 g/mol) is identical for all isomers, the fragmentation patterns under Electron Ionization (EI) differ significantly based on the proximity of substituents.

Fragmentation Pathways

Isomers with the nitro group ortho to a substituent (e.g., 7-methoxy-8-nitroquinoline) exhibit the "Ortho Effect," facilitating intramolecular rearrangements that are impossible for separated isomers.

Figure 2: Mass Spec Fragmentation Logic

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Caption: Figure 2. Diagnostic fragmentation pathways. The [M-17] peak is a hallmark of ortho-interaction.

- 6-Methoxy-8-nitroquinoline: The groups are meta to each other. Expect dominant loss of NO

  (

  158) and methyl radical (

  189).
- Vicinal Isomers (e.g., 7-methoxy-8-nitro): Expect a distinct

  peak (

  187) or

  losses due to oxygen transfer from nitro to the methoxy methyl.

Vibrational Spectroscopy (IR)

Infrared spectroscopy is rapid and requires no solvent, making it ideal for QC.

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Functional Group	Vibration Mode	Wavenumber (cm)	Isomer Variance
NO (Asym)	Stretching	1520 – 1550	Higher freq when NO is not conjugated with ring N.
NO (Sym)	Stretching	1330 – 1360	8-nitro often appears lower (~1338 cm) than 5-nitro due to H-bonding potential with peri-protons.
C-O-C (Methoxy)	Stretching	1240 – 1270	Strong, sharp band. Shifts slightly based on electronic environment.
C=N (Ring)	Stretching	1590 – 1620	Diagnostic of the quinoline core integrity.

Experimental Protocols

Protocol A: High-Resolution NMR Sample Preparation

To ensure reproducible chemical shifts and avoid concentration-dependent stacking errors.

- Solvent Selection: Use CDCl (99.8% D) with 0.03% TMS as an internal standard. Avoid DMSO-d unless solubility is an issue, as it dampens coupling resolution.
- Massing: Weigh 5.0 mg ± 0.1 mg of the nitroquinoline sample.
- Dissolution: Dissolve in 600 µL of solvent.

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- Filtration: Filter through a cotton plug within a glass pipette directly into the NMR tube to remove paramagnetic particulates (iron dust from spatulas/catalysts) which broaden peaks.
- Acquisition:
  - Relaxation Delay (D1): Set to 2.0 seconds (essential for accurate integration of aromatic protons).
  - Scans: Minimum 64 scans for high S/N ratio.

Protocol B: GC-MS Isomer Differentiation

Direct injection method for purity analysis.

- Column: DB-5ms or equivalent (5% phenyl-methylpolysiloxane), 30m x 0.25mm ID.
- Carrier Gas: Helium at 1.0 mL/min constant flow.
- Temperature Program:
  - Initial: 100°C (hold 1 min).
  - Ramp: 15°C/min to 280°C.
  - Hold: 5 min.
- Inlet: Split mode (20:1), 250°C.
- Detection: EI mode (70 eV). Scan range 40–350 amu.
  - Note: Isomers often co-elute on standard columns. Look for the retention time delta (8-nitro isomers typically elute earlier than 5-nitro isomers due to intramolecular shielding reducing polarity) and the fragmentation ratio (m/z 158 vs 189).

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